

U-73343 CAS number and molecular weight

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An In-depth Technical Guide to **U-73343**

For researchers, scientists, and drug development professionals, understanding the nuanced roles of chemical probes is paramount to rigorous scientific discovery. This guide provides a comprehensive overview of **U-73343**, a critical negative control for the widely used phospholipase C (PLC) inhibitor, U-73122.

Core Compound Data

U-73343 is structurally similar to its active counterpart, U-73122, and is specifically designed to lack the inhibitory activity on phospholipase C. This makes it an indispensable tool for validating that the observed effects of U-73122 are indeed due to PLC inhibition and not off-target interactions.



Parameter	Value	Citation(s)
CAS Number	142878-12-4	[1][2][3][4][5]
Molecular Weight	466.66 g/mol	[1][3][6]
Molecular Formula	C29H42N2O3	[1][2]
Synonyms	1-[6-[((17β)-3-Methoxyestra- 1,3,5[7]-trien-17- yl)amino]hexyl]-2,5- pyrrolidinedione	[3]
Biological Activity	Inactive analog of U-73122; used as a negative control in studies of phospholipase C (PLC).	[1][2][5]

Mechanism of Action: The Critical Difference

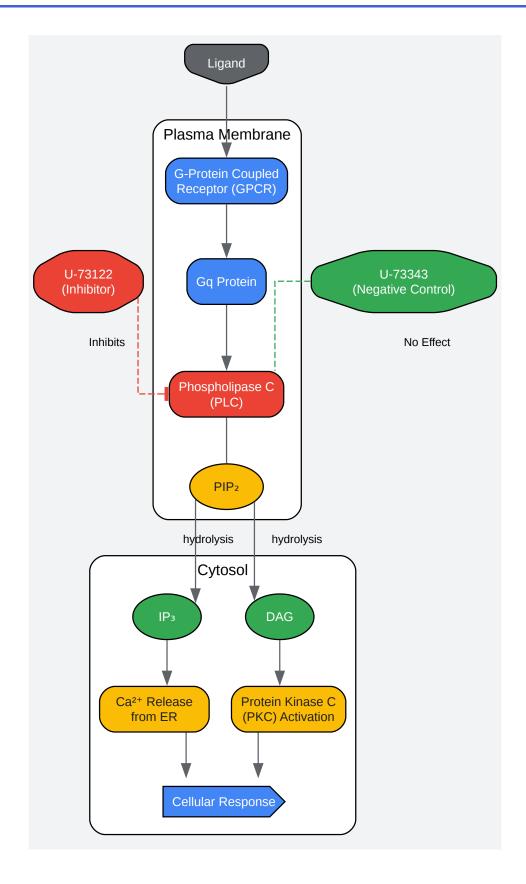
The utility of **U-73343** as a negative control is rooted in a key structural difference from U-73122. U-73122 possesses a maleimide group, which is understood to be crucial for its inhibitory effect on phospholipase C. In contrast, **U-73343** has a succinimide moiety in place of the maleimide. This seemingly minor change renders **U-73343** incapable of covalently modifying and inhibiting the enzyme.[2][8]

Phospholipase C enzymes are central to cellular signaling, catalyzing the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into the second messengers inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC). By using U-73122 to block this pathway, researchers can investigate its role in various cellular processes. **U-73343** allows them to confirm that the observed results are not due to non-specific effects of the compound's steroid backbone or other structural features.

Signaling Pathway: The Role of Phospholipase C

The following diagram illustrates the canonical phospholipase C signaling pathway, indicating where U-73122 acts as an inhibitor and highlighting the intended non-action of **U-73343**.





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Phospholipase C Signaling Pathway



Experimental Protocols: Utilizing U-73343 as a Negative Control

The fundamental principle behind using **U-73343** is to run parallel experiments to those conducted with U-73122. This ensures that any observed biological effect can be confidently attributed to the inhibition of PLC.

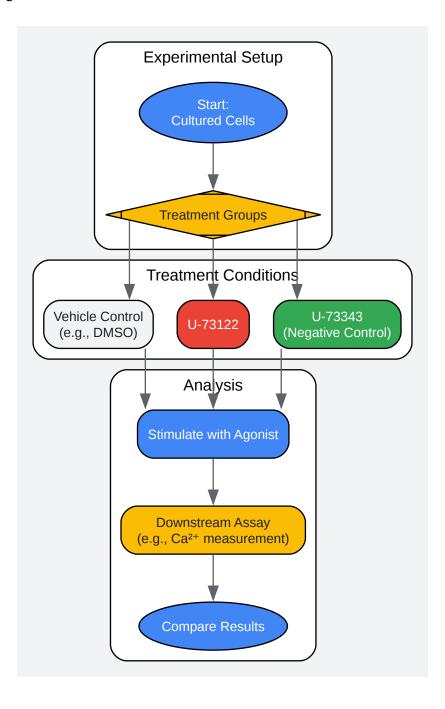
General Experimental Workflow

- Cell Culture and Treatment:
 - Culture cells of interest to the desired confluency.
 - Prepare stock solutions of U-73122 and U-73343, typically in DMSO.
 - Treat separate sets of cells with:
 - Vehicle control (e.g., DMSO).
 - U-73122 at the desired experimental concentration.
 - U-73343 at the same concentration as U-73122.
 - Incubate for the desired period.
- Stimulation and Assay:
 - Stimulate the cells with an agonist known to activate the PLC pathway.
 - Perform the relevant downstream assay. This could include:
 - Measurement of intracellular calcium concentration.
 - Quantification of inositol phosphate production.
 - Assessment of protein kinase C activity.
 - Analysis of a specific cellular response (e.g., secretion, proliferation, migration).



- Data Analysis:
 - Compare the results from the U-73122-treated group to both the vehicle control and the U-73343-treated group.
 - A valid experiment will show a significant effect with U-73122 compared to both controls,
 while the U-73343 group should show no significant difference from the vehicle control.

The following diagram outlines this workflow.





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Experimental Workflow for **U-73343**

Off-Target Considerations

It is important to note that some studies have reported off-target effects for both U-73122 and, in some cases, **U-73343**.[3][7][9] These can be cell-type and context-dependent. Therefore, careful interpretation of results and, where possible, the use of complementary techniques such as siRNA-mediated knockdown of PLC isoforms, are recommended to further strengthen conclusions. For instance, in some systems, **U-73343** has been observed to inhibit receptor-mediated phospholipase D activation downstream of PLC.[7][9]

In conclusion, **U-73343** is an essential tool for any researcher investigating phospholipase C signaling using the inhibitor U-73122. Its use as a negative control is a critical component of rigorous experimental design, enabling the specific attribution of observed effects to the inhibition of the PLC pathway.

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